

sulfameter synonyms sulfamethoxydiazine 5-methoxysulfapyrimidine

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Compound Focus: Sulfameter

CAS No.: 651-06-9

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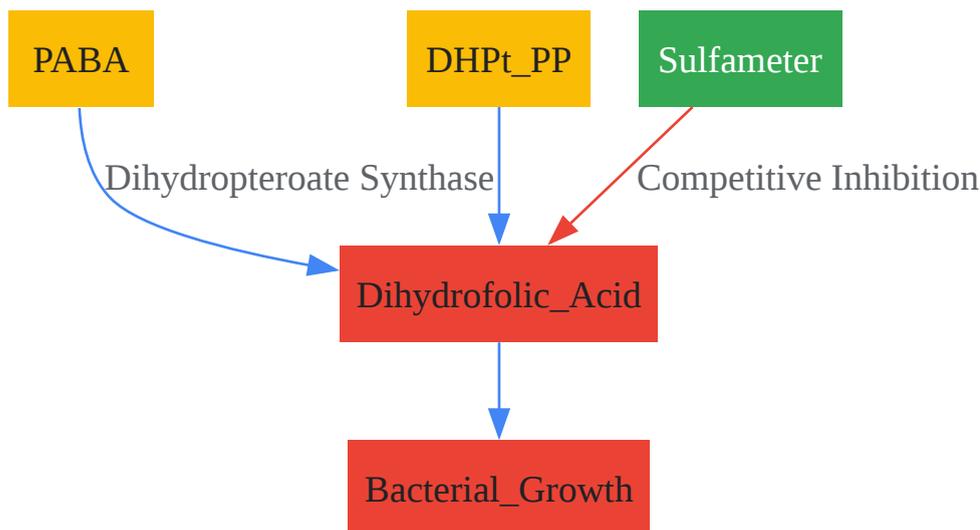
Physicochemical and Pharmacological Properties

A deeper look into the drug's characteristics reveals its suitability as a long-acting agent.

Property	Value / Description
Physical Form	White to faint yellow powder [1]
Solubility	Water-soluble (like most small-molecule sulfonamides) [2]
Hydrogen Bond Donors	2 [3]
Hydrogen Bond Acceptors	7 [3]
Topological Polar Surface Area	114.52 Å ² [3]
XLogP	-1.23 (indicates hydrophilic nature) [3]
Lipinski's Rule of Five	Zero rules broken (good drug-likeness) [3]
Protein Binding	High (exact percentage not specified in sources) [2]
Elimination Half-life	Long-acting (exact value not specified in sources) [2]

Mechanism of Action and Synthesis

Sulfameter exerts its bacteriostatic effect by interfering with bacterial folate synthesis.



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Sulfameter competitively inhibits folic acid synthesis, preventing bacterial growth [3] [4] [5].

The synthesis involves a nucleophilic aromatic substitution. The key intermediate, 6-chloro-3-(4-aminobenzenesulfonamido)pyridazine, is reacted with sodium methoxide, replacing the chlorine atom with a methoxy group to form sulfamethoxypyridazine [2].

Experimental Protocols and Assays

Dihydropteroate Synthase (DHPS) Inhibition Assay

This standard enzymatic assay measures the inhibition of folate synthesis.

- **Principle:** The assay monitors the conversion of PABA and dihydropteroate diphosphate to dihydrofolic acid. Inhibitor presence reduces product formation [4].
- **Procedure:**
 - **Reaction Mixture:** Prepare a solution containing the enzyme DHPS, its substrates PABA and DHPt-PP, and necessary co-factors in a suitable buffer.

- **Inhibitor Incubation:** Add **sulfameter** at varying concentrations to the reaction mixture.
- **Control:** Run parallel reactions without inhibitor (positive control) and without enzyme (negative control).
- **Detection and Analysis:** Stop the reaction and quantify the formed dihydroferoate using HPLC or a colorimetric assay. Plot reaction velocity vs. inhibitor concentration to determine IC_{50} values [4].

In Vitro Antibacterial Susceptibility Testing

These methods determine the minimum inhibitory concentration (MIC) of **sulfameter**.

- **Broth Microdilution Method:**

- Prepare a series of tubes or microtiter wells containing a standardized growth broth.
- Serially dilute **sulfameter** to achieve a range of concentrations (e.g., 0.5 to 256 $\mu\text{g/mL}$).
- Inoculate each well with a standardized suspension of the test bacterium ($\sim 5 \times 10^5$ CFU/mL).
- Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours.
- The MIC is the lowest concentration of **sulfameter** that completely prevents visible growth [1].

- **Agar Diffusion Method:**

- Inoculate the surface of an agar plate with a standardized suspension of the test bacterium.
- Place paper disks impregnated with a specific amount of **sulfameter** (e.g., 25 μg) onto the inoculated agar surface.
- Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours.
- Measure the diameter of the zone of inhibition around the disk. Compare with standard interpretative charts to categorize the organism as susceptible, intermediate, or resistant [1].

Research and Therapeutic Applications

Sulfameter's long-acting properties and targeted mechanism have led to its investigation in several areas:

- **Urinary and Respiratory Tract Infections:** Effective against susceptible strains of *E. coli* and other cocci causing these infections [2] [6].
- **Leprosy:** Used as a leprostatic agent in the management of leprosy [1] [5].
- **Malaria in Pregnancy:** Investigated as a potential therapy for chloroquine-resistant malaria during pregnancy [1].

- **Mucous Membrane Pemphigoid:** Studied in open trials for cases unresponsive to topical steroid treatment [2].

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